

Unveiling Novel Strontium Aluminate Hydrate Phases: A Technical Guide

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Compound of Interest

Compound Name: Hydrate strontium

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This technical guide provides an in-depth exploration of newly discovered strontium aluminate hydrate phases, with a primary focus on the hydrogarnet $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$. It offers a comprehensive overview of their synthesis, structure, and thermal properties, presenting quantitative data in accessible formats and detailing experimental protocols for key characterization techniques.

Introduction to Strontium Aluminate Hydrates

Strontium aluminate compounds are of significant interest for a range of applications, including phosphorescent materials and specialized cements. While anhydrous phases are well-documented, the hydrated forms are crucial for understanding the hydration mechanisms of strontium-based cements and for the targeted synthesis of novel materials with unique properties. Recent research has led to the isolation and characterization of new strontium aluminate hydrate phases, offering new avenues for materials science and development.

This guide focuses on two key identified phases:

- Tristrontium Dialuminate Dodecahydroxide (Strontium Hydrogarnet): $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$
- Strontium Aluminate Heptahydrate: $\text{SrAl}_2\text{O}_4 \cdot 7\text{H}_2\text{O}$ (SrAH7)

Quantitative Data on New Strontium Aluminate Hydrate Phases

The following tables summarize the key quantitative data for the newly characterized strontium aluminate hydrate phases.

Table 1: Crystallographic Data for $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$

Parameter	Value	Reference
Crystal System	Cubic	[1]
Space Group	Ia3d	[1]
Lattice Parameter (a)	13.0319(1) Å	[1]
Volume (V)	2213.1(2) Å ³	[1]
Formula Units (Z)	8	[1]
Calculated Density (Dx)	3.128 g/cm ³	[1]

Table 2: Atomic Coordinates for $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$

Atom	Wyckoff Position	x	y	z	Occupancy
Sr	24c	0.125	0	0.25	1
Al	16a	0	0	0	1
O	96h	0.0381(2)	0.0469(2)	0.6517(2)	1
D	96h	0.0163(3)	0.1018(3)	0.7027(3)	0.9

Data obtained from Rietveld refinement of neutron powder diffraction data of $\text{Sr}_3\text{Al}_2(\text{O}_4\text{D}_4)_3$.[\[1\]](#)

Table 3: Thermal Decomposition of Strontium Aluminate Hydrates

Phase	Decomposition Steps	Temperature Range	Products	Reference
$\text{Sr}_3\text{Al}_2(\text{OH})_{12}$	Multi-step dehydration	Starts around 300 °C	Sr-Al oxides (e.g., SrAl_2O_4 , SrO)	[2]
$\text{SrAl}_2\text{O}_4 \cdot 7\text{H}_2\text{O}$	Formation observed after 7 days of hydration of strontium aluminate cement	-	-	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of new strontium aluminate hydrate phases are crucial for reproducible research.

Synthesis of $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$

Method 1: Wet Milling[2]

- **Reactants:** Stoichiometric amounts of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ and $\gamma\text{-Al}_2\text{O}_3$ are used.
- **Milling:** The reactants are placed in a planetary ball mill with water as the milling medium.
- **Duration:** Milling is carried out for approximately 1 hour at room temperature.
- **Product Formation:** Nanocrystalline $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$ powder is formed through a dissolution-precipitation mechanism.
- **Post-Processing:** The resulting powder is collected and dried.

Method 2: Precipitation from Solution[5]

- **Precursors:** An aqueous solution containing strontium and aluminum ions in the desired stoichiometric ratio is prepared.

- **Precipitation:** The pH of the solution is adjusted to induce the precipitation of $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$ near room temperature under normal pressure.
- **Aging:** The precipitate is aged in the mother liquor to improve crystallinity.
- **Separation and Drying:** The solid product is separated by filtration, washed, and dried at a low temperature.

Method 3: Hydrothermal Synthesis

- **Reactants:** A mixture of a strontium source (e.g., $\text{Sr}(\text{OH})_2$) and an aluminum source (e.g., $\text{Al}(\text{OH})_3$ or $\gamma\text{-Al}_2\text{O}_3$) in an aqueous medium.
- **Autoclave Treatment:** The mixture is sealed in a Teflon-lined autoclave and heated to a specific temperature (e.g., 150-200 °C) for a defined period.
- **Crystallization:** Under hydrothermal conditions, $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$ crystallizes directly.
- **Cooling and Collection:** The autoclave is cooled, and the crystalline product is collected, washed, and dried.

Characterization Techniques

X-Ray Diffraction (XRD)

- **Purpose:** To identify the crystalline phases and determine their crystal structure.
- **Procedure:** A powdered sample is irradiated with monochromatic X-rays, and the diffraction pattern is recorded as a function of the diffraction angle (2θ).
- **Analysis:** The positions and intensities of the diffraction peaks are used to identify the phases present by comparison with standard diffraction databases. For detailed structural information, Rietveld refinement of the powder diffraction data is performed.

Neutron Powder Diffraction

- **Purpose:** To precisely determine the crystal structure, especially the positions of light atoms like hydrogen (or deuterium).

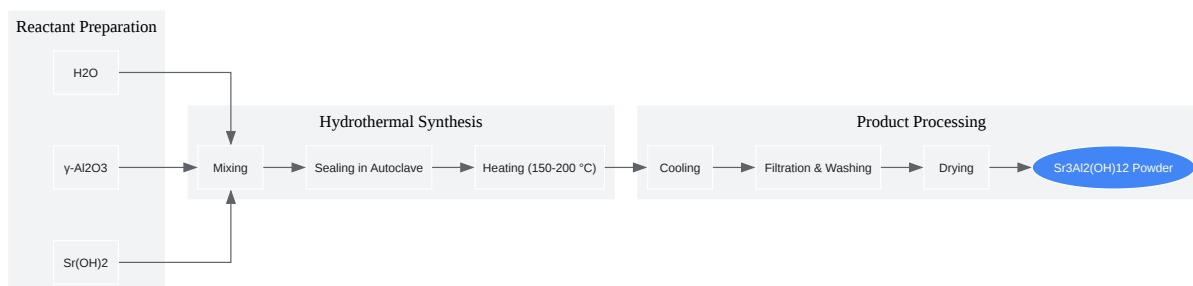
- Procedure: A deuterated sample is typically used to reduce incoherent scattering from hydrogen. The sample is irradiated with a neutron beam, and the diffraction pattern is collected.
- Analysis: Rietveld refinement is employed to refine the crystal structure parameters, including atomic coordinates and site occupancies, from the neutron diffraction data.^[1]

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

- Purpose: To study the thermal stability and decomposition behavior of the hydrate phases.
- Procedure: A small amount of the sample is heated at a constant rate in a controlled atmosphere (e.g., air or inert gas). The change in mass (TGA) and the heat flow (DSC) are recorded as a function of temperature.
- Analysis: The TGA curve reveals the temperature ranges of dehydration and the stoichiometry of the water loss. The DSC curve indicates whether the decomposition processes are endothermic or exothermic.

Visualizations of Key Processes

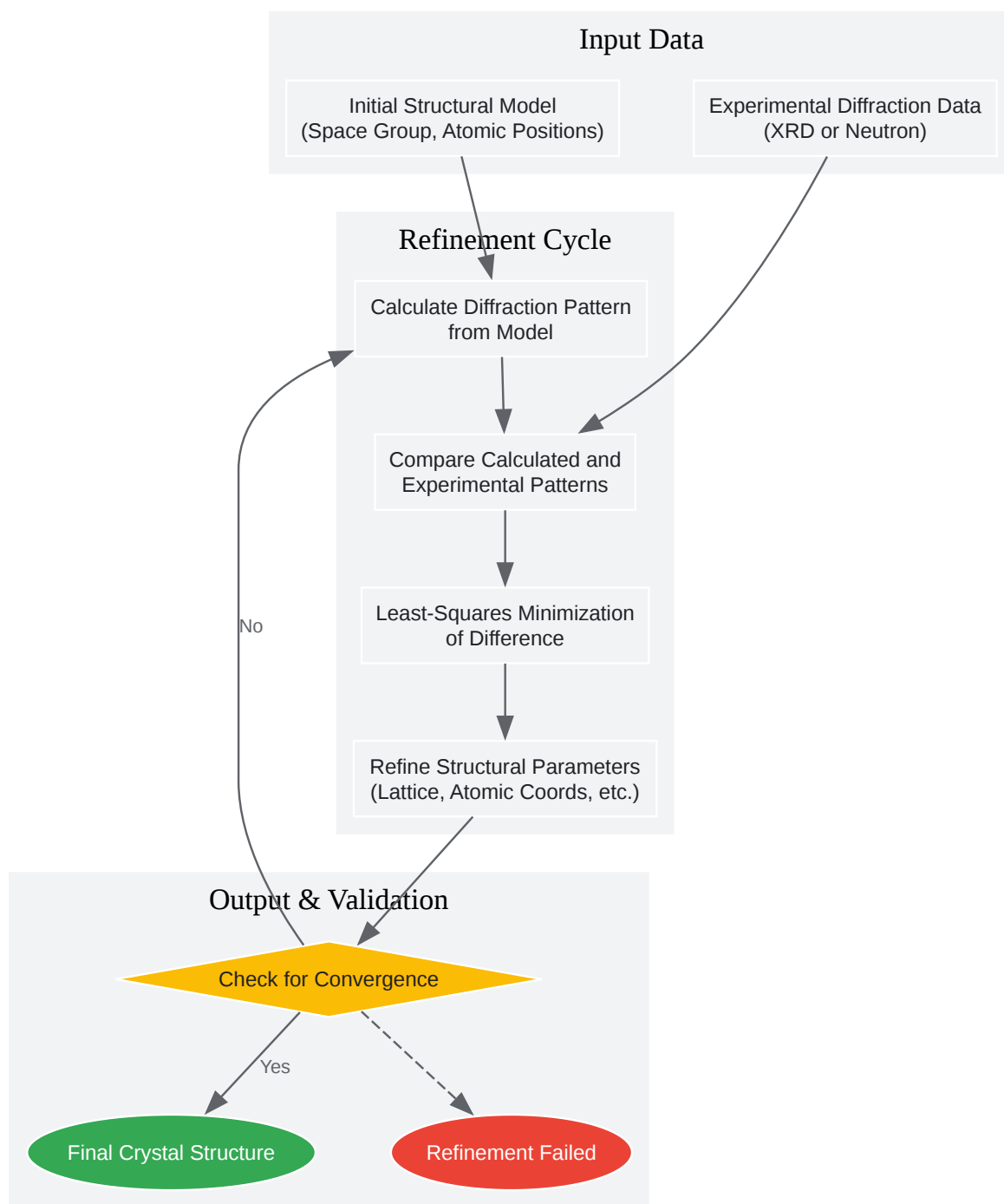
Experimental Workflow for Hydrothermal Synthesis of $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$



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Caption: Hydrothermal synthesis workflow for $\text{Sr}_3\text{Al}_2(\text{OH})_{12}$.

Logical Relationship Diagram for Rietveld Refinement



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Caption: Iterative workflow of the Rietveld refinement method.

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